

Application Notes and Protocols for MS9449

Stock Solution Preparation

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Compound of Interest

Compound Name: MS9449

Cat. No.: B12398479

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These application notes provide a detailed protocol for the preparation of **MS9449** stock solutions for in vitro and in vivo experiments. **MS9449** is a potent Proteolysis Targeting Chimera (PROTAC) that selectively degrades the Epidermal Growth Factor Receptor (EGFR).^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reproducible and reliable experimental results.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility information for **MS9449** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆₀ H ₇₆ ClFN ₁₀ O ₈ S	[2]
Molecular Weight	1215.8 g/mol	Calculated
Appearance	White to light yellow solid powder	[2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Solubility in DMSO	Soluble	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[1][2]

Experimental Protocols

Preparation of a 10 mM Primary Stock Solution in DMSO

This protocol describes the preparation of a 10 mM primary stock solution of **MS9449** in DMSO. This high-concentration stock is ideal for long-term storage and subsequent dilution to working concentrations.

Materials:

- **MS9449** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, filter-pipette tips

Procedure:

- Equilibrate **MS9449**: Allow the vial of **MS9449** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weigh **MS9449**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **MS9449** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.216 mg of **MS9449**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 1215.8 \text{ g/mol} = 1.2158 \text{ mg}$
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **MS9449** powder. For 1.216 mg of **MS9449**, add 1 mL of DMSO.
- Dissolve the Compound: Vortex the solution for 1-2 minutes to ensure the **MS9449** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]}

Preparation of Working Solutions

This protocol describes the preparation of working solutions from the 10 mM primary stock solution.

Materials:

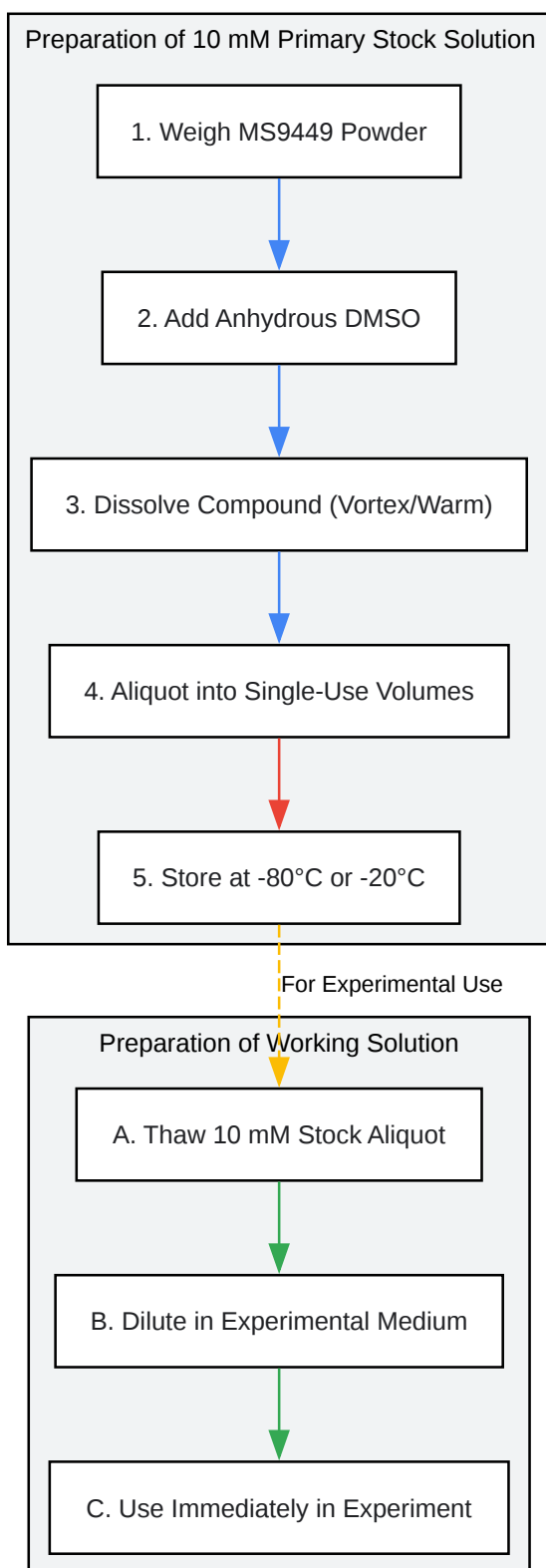
- 10 mM **MS9449** primary stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes
- Sterile, filter-pipette tips

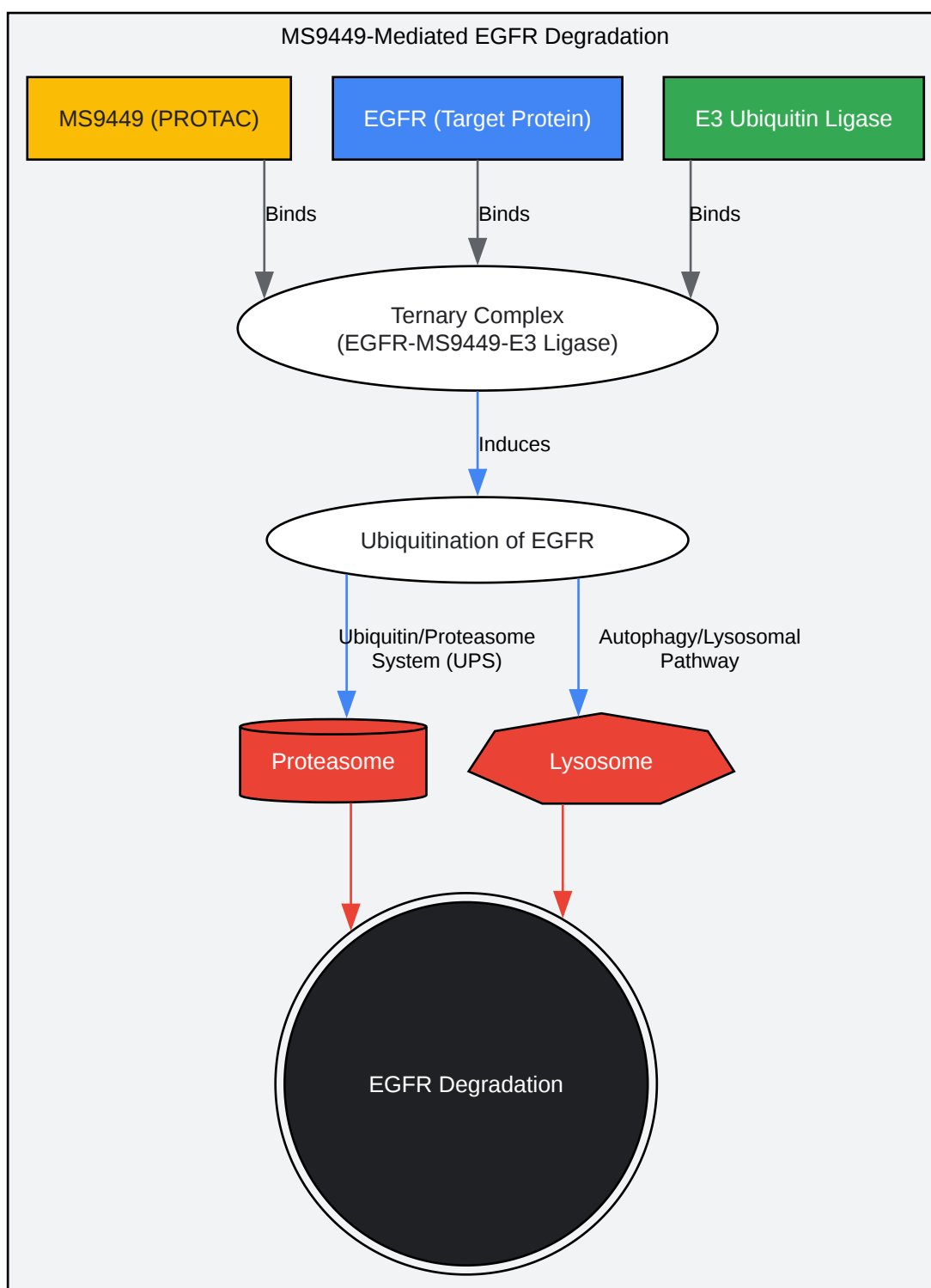
Procedure:

- Thaw Primary Stock: Thaw an aliquot of the 10 mM **MS9449** primary stock solution at room temperature.
- Calculate Dilution: Determine the required volume of the primary stock solution needed to achieve the desired final concentration in your experimental medium. For example, to prepare 1 mL of a 10 μ M working solution, you would need 1 μ L of the 10 mM stock.
 - Calculation (using $M_1V_1 = M_2V_2$):
 - $(10 \text{ mM}) \times V_1 = (10 \mu\text{M}) \times (1 \text{ mL})$
 - $(10,000 \mu\text{M}) \times V_1 = (10 \mu\text{M}) \times (1000 \mu\text{L})$
 - $V_1 = (10 \times 1000) / 10,000 = 1 \mu\text{L}$
- Prepare Working Solution: Add the calculated volume of the 10 mM primary stock solution to the appropriate volume of cell culture medium or experimental buffer. Gently mix by pipetting or inverting the tube.
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for your experiments.

Visualizations

MS9449 Stock Solution Preparation Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MS9449 | PROTACs | 2772612-96-9 | Invivochem [invivochem.com]
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